Application Notes and Protocols: 3-Methylformanilide in the Synthesis of Pharmaceutical Intermediates

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*3-Methylformanilide*
CAS No.:	*3085-53-8*
Cat. No.:	*B1265676*

Get Quote

Introduction: The Strategic Role of **3-Methylformanilide** in Modern Pharmaceutical Synthesis

In the intricate landscape of pharmaceutical development, the precise and efficient construction of molecular scaffolds is paramount. Formylation, the introduction of a formyl group (-CHO), is a fundamental transformation that often serves as a linchpin in the synthesis of complex active pharmaceutical ingredients (APIs). Among the array of formylating agents, **3-methylformanilide** emerges as a reagent of significant interest, particularly in the context of the Vilsmeier-Haack reaction. While structurally similar to the more common N,N-dimethylformamide (DMF) and N-methylformanilide, the presence of the methyl group on the aromatic ring of **3-methylformanilide** can subtly influence reactivity and regioselectivity, offering a valuable tool for the discerning synthetic chemist.

© 2026 BenchChem. All rights reserved.

This technical guide provides an in-depth exploration of the application of **3-methylformanilide** in the synthesis of pharmaceutical intermediates. We will delve into the mechanistic underpinnings of its reactivity, present detailed protocols for its use in the Vilsmeier-Haack reaction, and discuss its potential applications in the synthesis of key intermediates for drugs such as Nilotinib and Formoterol. The protocols and discussions herein are designed for researchers, scientists, and drug development professionals, providing not only procedural steps but also the scientific rationale behind them to empower robust and reproducible synthetic strategies.

Physicochemical and Safety Profile of 3-Methylformanilide

A thorough understanding of a reagent's properties and hazards is the bedrock of safe and effective laboratory practice.

Property	Value	Reference
Chemical Name	N-(3-methylphenyl)formamide	[1]
Synonyms	m-Formotoluidide, N-Formyl-m-toluidine	[1]
CAS Number	3085-53-8	[1]
Molecular Formula	C_8H_9NO	[1]
Molecular Weight	135.16 g/mol	[1]
Appearance	Clear, colorless to light brown liquid	[2][3]
Boiling Point	165-167 °C at 10 mmHg	[1]
Melting Point	< -18 °C	[1]
Flash Point	127 °C (closed cup)	[3]

Safety and Handling:

3-Methylformanilide is a chemical that requires careful handling to minimize risk.[4]

© 2026 BenchChem. All rights reserved.

- Hazards: Harmful if swallowed and may cause an allergic skin reaction.[4] It can also cause eye, skin, and respiratory tract irritation.[2]
- Precautionary Measures:
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4]
  - Wash skin thoroughly after handling.[4]
  - Do not eat, drink, or smoke when using this product.[4]
  - Wear protective gloves, clothing, eye protection, and face protection.[4]
- First Aid:
  - If Swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[4]
  - If on Skin: Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[4]
  - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
  - If Inhaled: Remove person to fresh air and keep comfortable for breathing.[2]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[3]

The Vilsmeier-Haack Reaction: A Powerful Tool for Formylation

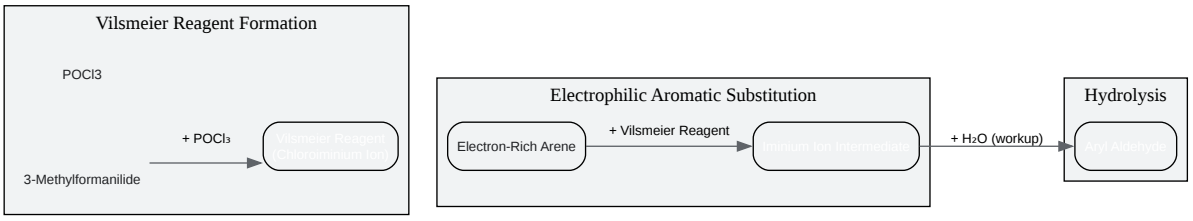
The Vilsmeier-Haack reaction is a cornerstone of synthetic chemistry, enabling the formylation of electron-rich aromatic and heteroaromatic compounds.[5] The reaction proceeds through the formation of a Vilsmeier reagent, a substituted chloroiminium ion, which then acts as the electrophile in an electrophilic aromatic substitution.[6]

Mechanism of the Vilsmeier-Haack Reaction

The reaction can be dissected into three key stages:

© 2026 BenchChem. All rights reserved.

- Formation of the Vilsmeier Reagent: **3-Methylformanilide** reacts with an activating agent, most commonly phosphorus oxychloride ($POCl_3$), to form the electrophilic Vilsmeier reagent. [7]
- Electrophilic Aromatic Substitution: The electron-rich aromatic substrate attacks the carbon of the Vilsmeier reagent, leading to the formation of an iminium ion intermediate.[5]
- Hydrolysis: The iminium ion is subsequently hydrolyzed during aqueous workup to yield the desired aryl aldehyde.[6]



Click to download full resolution via product page

Caption: Mechanism of the Vilsmeier-Haack Reaction.

Rationale for Using **3-Methylformanilide**

While DMF is the most common formylating agent in the Vilsmeier-Haack reaction, the use of substituted N-alkylanilides like **3-methylformanilide** can offer potential advantages:

- Modified Reactivity: The electronic properties of the tolyl group, compared to a methyl group in DMF, can modulate the electrophilicity of the Vilsmeier reagent. This can be advantageous for substrates that are either too reactive or not reactive enough with the DMF-derived reagent.
- Regioselectivity: The steric bulk of the N-(m-tolyl) group may influence the regioselectivity of the formylation on sterically hindered substrates, potentially leading to a different or more desirable isomer distribution compared to that obtained with DMF.

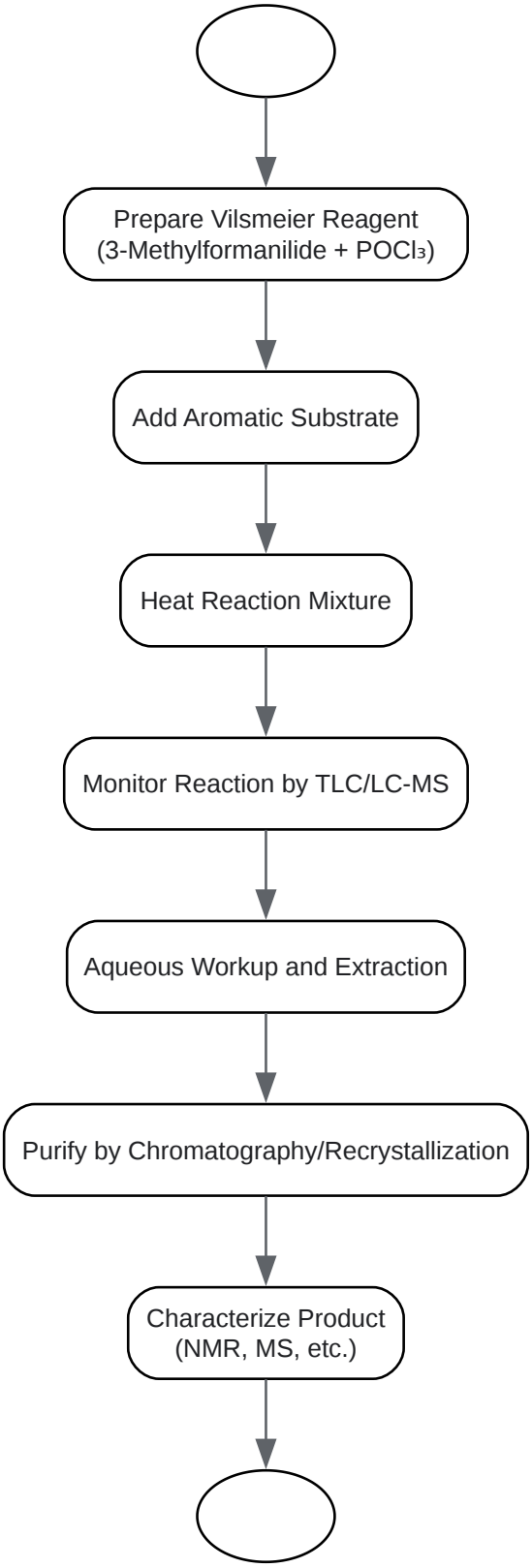
© 2026 BenchChem. All rights reserved.

- Solubility and Reaction Conditions: The physical properties of **3-methylformanilide**, such as its boiling point and solvent properties, may be beneficial for specific applications requiring higher reaction temperatures or improved solubility of certain substrates.

Detailed Experimental Protocols

The following protocols provide a general framework for utilizing **3-methylformanilide** in the Vilsmeier-Haack reaction. It is crucial to note that optimization of reaction conditions (temperature, reaction time, stoichiometry) is often necessary for specific substrates.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General experimental workflow for Vilsmeier-Haack formylation.

© 2026 BenchChem. All rights reserved.

Protocol 1: General Procedure for the Formylation of an Activated Aromatic Compound

This protocol is adapted from standard Vilsmeier-Haack procedures and is suitable for a wide range of electron-rich aromatic compounds.

Materials:

- **3-Methylformanilide**
- Phosphorus oxychloride ($POCl_3$)
- Anhydrous 1,2-dichloroethane (DCE) or another suitable anhydrous solvent
- Activated aromatic substrate
- Saturated aqueous sodium acetate solution
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) for extraction
- Anhydrous sodium sulfate or magnesium sulfate
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Vilsmeier Reagent Preparation:
  - To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add **3-methylformanilide** (1.2 equivalents) and anhydrous DCE (5 mL per mmol of substrate).
  - Cool the solution to 0 °C in an ice bath.
  - Slowly add phosphorus oxychloride (1.2 equivalents) dropwise via the dropping funnel, maintaining the internal temperature below 10 °C.

© 2026 BenchChem. All rights reserved.

- After the addition is complete, allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes. The formation of the Vilsmeier reagent is often accompanied by the formation of a precipitate.

- Formylation Reaction:
  - Dissolve the activated aromatic substrate (1.0 equivalent) in a minimal amount of anhydrous DCE and add it dropwise to the prepared Vilsmeier reagent.
  - Heat the reaction mixture to 60-80 °C and monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Reaction times can vary from 2 to 24 hours depending on the substrate's reactivity.
- Work-up and Isolation:
  - Once the reaction is complete, cool the mixture to room temperature and then carefully pour it onto crushed ice with vigorous stirring.
  - Neutralize the acidic solution by the slow addition of a saturated aqueous sodium acetate solution until the pH is between 6 and 8.
  - Transfer the mixture to a separatory funnel and extract the product with DCM or EtOAc (3 x volume of the aqueous layer).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification:
  - The crude product can be purified by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from a suitable solvent.
- Characterization:
  - Confirm the identity and purity of the formylated product using standard analytical techniques such as ^{1}H NMR, ^{13}C NMR, and Mass Spectrometry.

© 2026 BenchChem. All rights reserved.

Application in Pharmaceutical Intermediate Synthesis: Case Studies

While specific patented examples directly citing **3-methylformanilide** are not prevalent, its application can be logically extended to synthetic routes where formylation is a key step.

Case Study 1: Potential Application in the Synthesis of a Nilotinib Intermediate

Nilotinib is a tyrosine kinase inhibitor used in the treatment of chronic myelogenous leukemia. A key intermediate in its synthesis is 3-(trifluoromethyl)-5-(4-methyl-1H-imidazol-1-yl)aniline. The synthesis of this intermediate often involves the construction of a substituted aniline ring system. A plausible, albeit not explicitly documented, synthetic strategy could involve the formylation of a precursor to introduce a functional handle for subsequent transformations.

For instance, if a synthetic route proceeds via an electron-rich trifluoromethyl-substituted aromatic compound, formylation using **3-methylformanilide** and $POCl_3$ could be employed to introduce an aldehyde group. This aldehyde could then be converted to the desired aniline derivative through a series of steps such as oximation, reduction, or reductive amination. The choice of **3-methylformanilide** in such a synthesis would be guided by the need to control regioselectivity on a potentially complex substituted aromatic ring.

Case Study 2: Potential Application in the Synthesis of a Formoterol Intermediate

Formoterol is a long-acting β2-agonist used in the management of asthma and COPD. A key step in many syntheses of formoterol is the introduction of a formamido group (-NHCHO) onto an aromatic ring. While this is often achieved by formylation of an amino group, alternative routes could involve the formylation of a phenolic precursor followed by conversion of the aldehyde to the formamido group.

For example, a protected 4-hydroxyaniline derivative could be subjected to Vilsmeier-Haack formylation. The use of **3-methylformanilide** could potentially offer advantages in terms of yield or regioselectivity, particularly if the aromatic ring has other substituents. The resulting

© 2026 BenchChem. All rights reserved.

hydroxy-formyl-aniline derivative would be a valuable intermediate for the elaboration of the rest of the formoterol molecule.

Conclusion: A Versatile Reagent for Targeted Synthesis

3-Methylformanilide represents a valuable, albeit less common, alternative to standard formylating agents in the Vilsmeier-Haack reaction. Its unique electronic and steric properties offer the potential for tailored reactivity and selectivity in the synthesis of complex pharmaceutical intermediates. The protocols and discussions presented in this guide are intended to provide a solid foundation for researchers to explore the utility of **3-methylformanilide** in their synthetic endeavors. As with any synthetic method, careful optimization and a thorough understanding of the underlying mechanism are key to achieving desired outcomes. The continued exploration of reagents like **3-methylformanilide** will undoubtedly contribute to the development of more efficient and elegant synthetic routes to the medicines of tomorrow.

References

- Cole-Parmer. (n.d.). Material Safety Data Sheet - N-Methylformanilide, 99%. Retrieved from [Link]
- Matrix Fine Chemicals. (n.d.). N-METHYL-N-PHENYLFORMAMIDE | CAS 93-61-8. Retrieved from [Link]
- Rajput, A. P., & Patil, S. L. (2012). REVIEW ARTICLE ON VILSMEIER-HAACK REACTION. International Journal of Pharmaceutical and Chemical Sciences, 1(3), 1-19.
- Chemistry Steps. (n.d.). Vilsmeier-Haack Reaction. Retrieved from [Link]
- ResearchGate. (n.d.). 2.5.7 Formylation and the Vilsmeier Reagent. Retrieved from [Link]
- Organic Syntheses. (1940). n-methylformanilide. Coll. Vol. 2, p.426 (1943); Vol. 20, p.66.
- Wikipedia. (n.d.). Vilsmeier–Haack reaction. Retrieved from [Link]
- Name Reaction Organization. (n.d.). Vilsmeier-Haack Reaction. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Google Patents. (1995).
- ResearchGate. (n.d.). Synthesis of N-phenyl formamide derivatives from different aromatic amines and formic acid by using Zn(Meri-Ald-Py) catalyst. Retrieved from [Link]
- Google Patents. (2010).
- ResearchGate. (2025). Synthesis of N-Arylcarboxamides by the Efficient Transamidation of DMF and Derivatives with Anilines. Retrieved from [Link]
- ACS Publications. (2007). Highly Regioselective Vilsmeier−Haack Acylation of Hexahydropyrroloindolizine. The Journal of Organic Chemistry, 72(15), 5869–5872.
- ResearchGate. (2025). Comparative study of Vilsmeier–Haack reagent and DMF–DMA in the synthesis of 2-aminothiophene-based formamidine derivatives. Retrieved from [Link]
- National Center for Biotechnology Information. (2010). Fast Method for Synthesis of Alkyl and Aryl-N-Methylnitrones. Molecules, 15(1), 443–449.
- National Center for Biotechnology Information. (2018).
- Google Patents. (1992).
- Asian Journal of Research in Chemistry. (2014). A Comparative study of Vilsmeier-Haack Formylation Reactions With Phenols Under Solvent Less And Solvent Conditions. 7(1), 1-3.
- PrepChem.com. (n.d.). Synthesis of N-methyl-N-phenylformamide. Retrieved from [Link]
- Google Patents. (2011).
- Google Patents. (2000). Formoterol process. US6040344A.
- National Center for Biotechnology Information. (2015). Design and synthesis of N-[6-(Substituted Aminoethylideneamino)-2-Hydroxyindan-1-yl]arylamides as selective and potent muscarinic M_1 agonists. Bioorganic & Medicinal Chemistry Letters, 25(19), 4158–4163.
- MDPI. (2023).
- National Center for Biotechnology Information. (2004). Long-chain formoterol analogues: an investigation into the effect of increasing amino-substituent chain length on the beta2-adrenoceptor activity. Bioorganic & Medicinal Chemistry, 12(18), 4737–4745.
- ResearchGate. (2025). ChemInform Abstract: Vilsmeier Formylation and Glyoxylation Reactions of Nucleophilic Aromatic Compounds Using Pyrophosphoryl Chloride. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information. (2021). Applications of aryl-sulfinamides in the synthesis of N-heterocycles. RSC Advances, 11(32), 19685–19706.
- Organic Chemistry Portal. (n.d.). Vilsmeier-Haack Reaction. Retrieved from [Link]
- Indian Academy of Sciences. (n.d.). Note Reactions of Vilsmeier Haack reagent with aromatic and heterocyclic aldoximes. Journal of Chemical Sciences, 100(2-3), 227-230.
- Google Patents. (2018). Process for the preparation of pure nilotinib and its salt. EP3404025A1.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-METHYLFORMANILIDE | 3085-53-8 [amp.chemicalbook.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. N-Methylformanilide - Safety Data Sheet [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Vilsmeier-Haack Reaction | NROChemistry [nrochemistry.com]
- 6. Vilsmeier–Haack reaction - Wikipedia [en.wikipedia.org]
- 7. Vilsmeier-Haack Reaction - Chemistry Steps [chemistrysteps.com]
- To cite this document: BenchChem. [Application Notes and Protocols: 3-Methylformanilide in the Synthesis of Pharmaceutical Intermediates]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265676/docs#application-notes-and-protocols-3-methylformanilide-in-the-synthesis-of-pharmaceutical-intermediates]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.